

In-Depth Technical Guide to the Health and Safety of 4,4-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanol

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This guide provides comprehensive health and safety information for the handling of **4,4-Dimethylcyclohexanol** (CAS No. 932-01-4), a compound utilized in various research and development applications. The following sections detail its physical and chemical properties, associated hazards, safe handling procedures, and emergency protocols, tailored for a laboratory and drug development environment.

Physicochemical and Toxicological Data

Accurate understanding of the compound's properties is fundamental to safe handling. The following tables summarize key quantitative data for **4,4-Dimethylcyclohexanol**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1] [2]
Molecular Weight	128.21 g/mol	[1] [2]
Appearance	Colorless liquid or white solid	[3]
Melting Point	13-15 °C	[3]
Boiling Point	186 °C at 760 mmHg (estimated)	[4]
Flash Point	66.6 °C (152 °F) TCC (estimated)	[4]
Density	0.914 g/cm ³ (estimated)	
Vapor Pressure	0.2 mmHg at 25 °C (estimated)	[4]
Solubility in Water	2179 mg/L at 25 °C (estimated)	[4]
logP (o/w)	2.370 (estimated)	[4]

Table 2: Toxicological Information and Hazard Classifications

Hazard Statement	Classification	Source
H302: Harmful if swallowed	Acute toxicity, oral (25% of notifications)	[2]
H315: Causes skin irritation	Skin corrosion/irritation, Category 2 (100% of notifications)	[2]
H319: Causes serious eye irritation	Serious eye damage/eye irritation, Category 2A (100% of notifications)	[2]
H332: Harmful if inhaled	Acute toxicity, inhalation (25% of notifications)	[2]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (75% of notifications)	[2]

Note: The GHS classifications are based on aggregated data from notifications to ECHA and may not represent the final official classification.

Experimental Protocols for Safe Handling

While specific experimental protocols for determining the safety parameters of **4,4-Dimethylcyclohexanol** are not detailed in the available literature, standard methodologies for handling chemical irritants and combustible liquids should be strictly followed.

General Handling Protocol:

- Engineering Controls: All work with **4,4-Dimethylcyclohexanol** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure. [5][6] Use of explosion-proof equipment and lighting is recommended, especially when handling larger quantities or at elevated temperatures.[7]
- Personal Protective Equipment (PPE): The following PPE is mandatory when handling this compound:

- Eye Protection: Chemical splash goggles or a face shield that meets ANSI Z.87.1 standards.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.[8] Gloves must be inspected before use and changed immediately if contaminated.[9]
- Skin and Body Protection: A laboratory coat should be worn and buttoned to cover as much skin as possible. For larger quantities or in case of a splash risk, a chemical-resistant apron is recommended.[10] Closed-toe shoes are required.[8]
- Respiratory Protection: If working outside of a fume hood or if aerosol generation is possible, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[8]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling.[5][11] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[12]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[9][13]
- Keep containers tightly closed when not in use.[5][13]
- Store away from incompatible materials such as strong oxidizing agents.[6][12]

Emergency Procedures

In the event of an emergency, follow these procedures:

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.	[6][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[6][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[6][11]

Fire Fighting Measures:

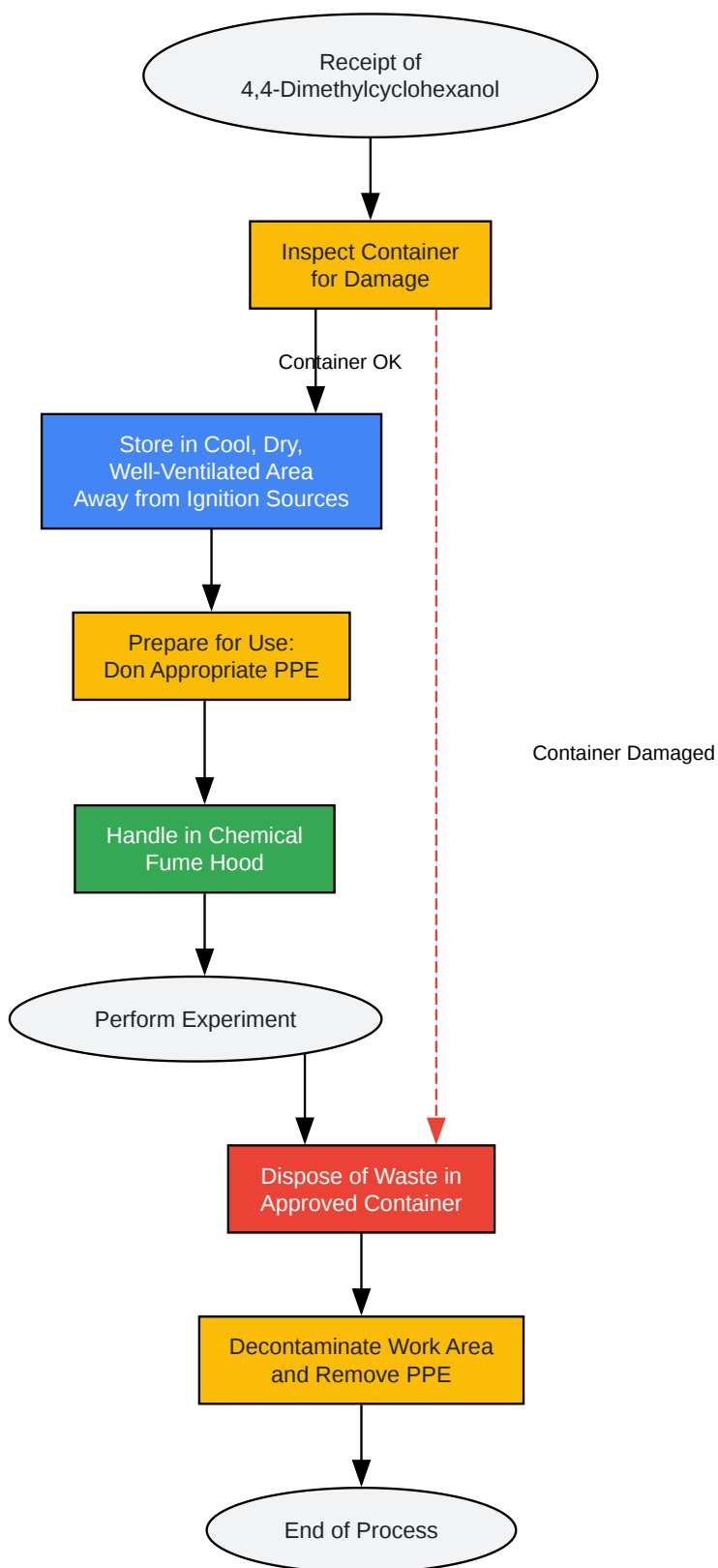
- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[6][13] A water spray can be used to cool containers.[6]
- Specific Hazards: The compound is a combustible liquid and vapors may form explosive mixtures with air.[9][12] Vapors may travel to a source of ignition and flash back.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures:

- Minor Spills: Remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[\[6\]](#)
- Major Spills: Evacuate the area and prevent entry of unnecessary personnel. Wear appropriate PPE, including respiratory protection.[\[13\]](#) Contain the spill and prevent it from entering drains or waterways.[\[11\]](#)

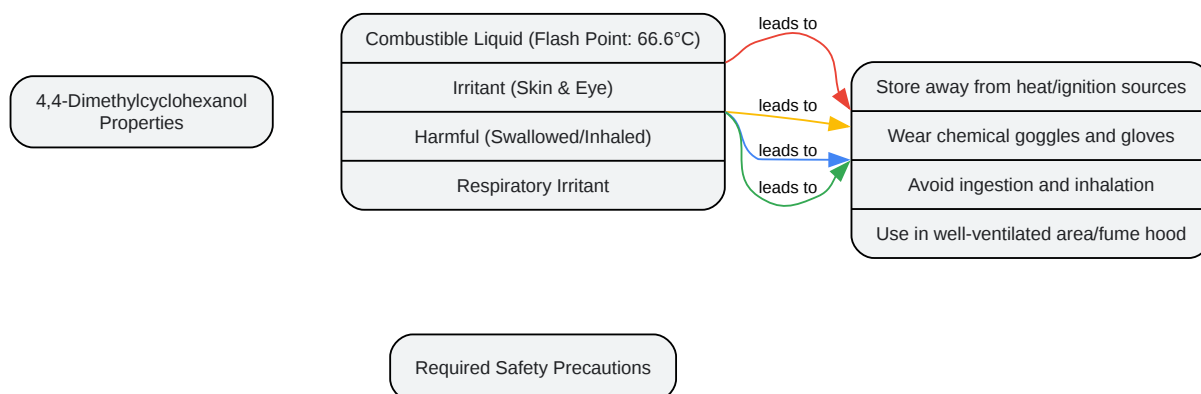
Visualizations

The following diagrams illustrate key safety-related workflows and relationships for **4,4-Dimethylcyclohexanol**.



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Caption: Safe handling workflow for **4,4-Dimethylcyclohexanol**.



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Caption: Relationship between properties and safety precautions.

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